

# trifloxystrobin residue decline pattern pre-harvest interval

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Trifloxystrobin

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## Trifloxystrobin Residue Decline Patterns Across Crops

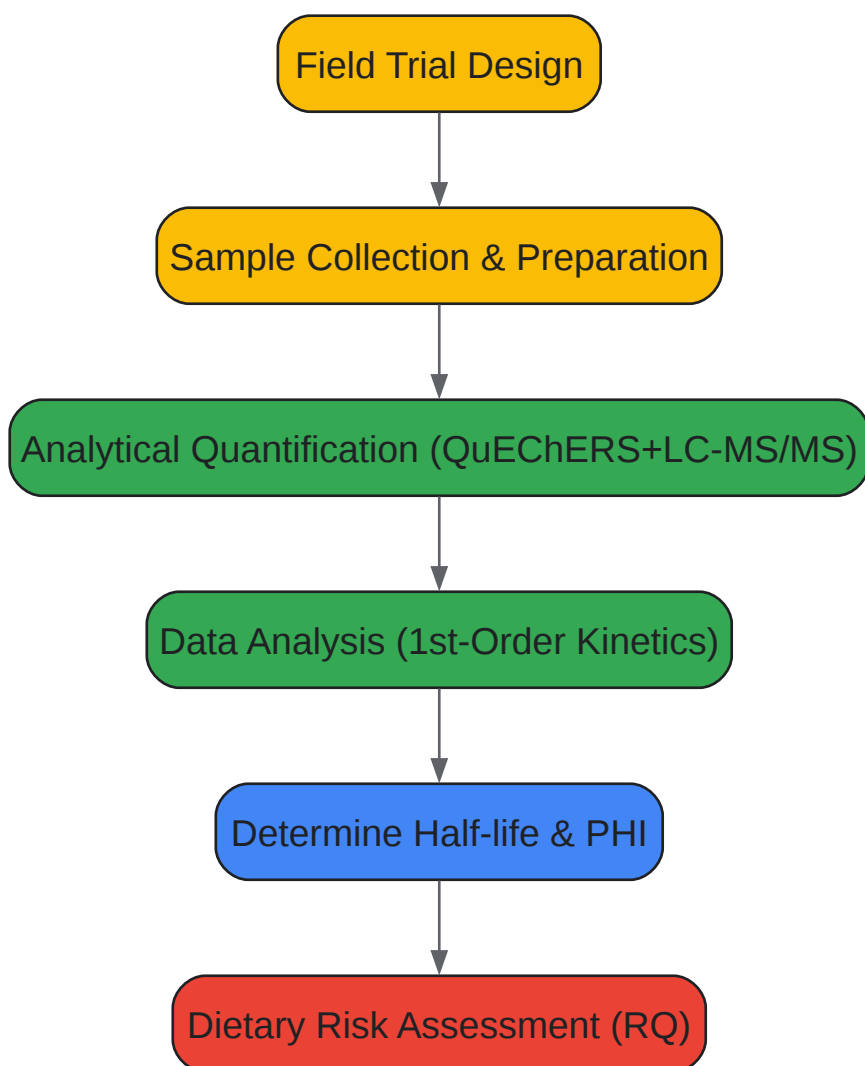
Crop	Half-life (Days)	Application Rate (g a.i./ha)	Pre-Harvest Interval (PHI) (Days)	Key Metabolite	Climate Context	Source
Edible Rose Petals	1.2 - 2.7	184 (applied twice)	-	CGA321113 (acid metabolite)	Multiple regions in China	[1]
Cucumber	2.1 - 3.5	105 (applied twice)	3, 5, 7	Trifloxystrobin acid	12 regions in China	[2]
Cucumber	2.4	150	3, 7	-	Dry climate (Egypt)	[3]
Strawberry	6.2	150	3, 7, 10, 14	-	Dry climate (Egypt)	[3]

## Detailed Experimental Protocols

The data in the table above is generated through rigorous field trials and analytical methods. Here are the detailed protocols from key studies:

- **For Edible Rose Petals (2025 Study):** Field trials were conducted in major production regions in China (Beijing, Shanxi, Yunnan, Shandong). **QuEChERS sample preparation** coupled with **UPLC-MS/MS** was used for simultaneous determination of **trifloxystrobin** and its metabolite CGA321113. The limit of quantification (LOQ) was **0.01 mg/kg**. Residue dissipation followed first-order kinetics, and the study also investigated storage stability and transfer during brewing [1].
- **For Cucumbers and Strawberries (2022 Study):** Trials were conducted under Egyptian dry climatic conditions. The **QuEChERS method** was also employed, followed by **LC-MS/MS analysis**. The LOQ was a more sensitive **0.001 mg/kg**. The dissipation rate was evaluated by subjecting data to a first-order kinetic model, plotting concentration against the pre-harvest interval (PHI) [3].

The process from field trial to risk assessment involves several key stages, which are summarized in the workflow below:



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## Key Factors Influencing Residue Decline

The variability in **trifloxystrobin**'s half-life can be attributed to several factors that are critical for researchers to consider when designing studies or interpreting data:

- **Crop Characteristics:** The plant's architecture and surface area-to-volume ratio significantly impact residue deposition and dissipation. For instance, the complex structure of **rose petals** or **strawberries** can protect residues from environmental factors, potentially leading to longer half-lives compared to the smoother surface of a **cucumber** [1] [3].

- **Environmental Conditions:** Climate plays a major role. **Temperature, rainfall, and sunlight** can accelerate the degradation process. The faster dissipation observed in cucumbers in Egypt compared to some Chinese data may be linked to higher temperatures and stronger solar radiation [3].
- **Application Regime:** The **dosage and number of applications** directly influence the initial residue load. Higher or more frequent applications can lead to a greater initial deposit, which may take longer to dissipate to levels below the Maximum Residue Limit (MRL) [1].
- **Metabolite Formation:** The conversion of **trifloxystrobin** to its **acid metabolite (CGA321113 or trifloxystrobin acid)** is a critical consideration. This metabolite is more water-soluble and mobile, and regulatory assessments often require monitoring the **sum of the parent compound and its metabolite** [1] [2].

Based on the synthesized data, here are the practical implications for determining a safe pre-harvest interval:

- **Setting PHIs:** A PHI of **3 to 7 days** is typically effective for reducing **trifloxystrobin** residues to safe levels in fast-degrading crops like cucumbers [2] [3]. For crops with longer half-lives like strawberries, a longer PHI may be necessary.
- **Risk Assessment:** Chronic dietary risk assessments for **trifloxystrobin** in crops like cucumbers and strawberries, when used according to Good Agricultural Practices (GAP), consistently show **acceptable risk (RQ < 100%)** to consumers [2] [3].

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## References

1. Fate of Tebuconazole and Trifloxystrobin in Edible Rose ... [pmc.ncbi.nlm.nih.gov]
2. Evaluation of Chronic Dietary Risk of Trifloxystrobin and ... [mdpi.com]
3. Dissipation rate and exposure risk of trifloxystrobin in dry ... [link.springer.com]

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**Address:** Ontario, CA 91761, United States

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